

(3-Bromopropyl)trimethylammonium bromide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-N,N,N-trimethylpropan-1-aminium bromide

CAS No.: 3779-42-8

Cat. No.: B1214243

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An in-depth exploration of the synthesis, properties, and applications of (3-Bromopropyl)trimethylammonium bromide for researchers, scientists, and drug development professionals.

(3-Bromopropyl)trimethylammonium bromide, a quaternary ammonium salt, serves as a versatile reagent in organic synthesis. Its bifunctional nature, possessing both a reactive bromopropyl group and a charged trimethylammonium moiety, makes it a valuable building block for the introduction of a cationic charge and a flexible three-carbon spacer into a variety of molecular architectures. This technical guide provides a detailed overview of its discovery, synthesis, physicochemical properties, and key applications, with a focus on its role in the development of functionalized polymers and novel surfactants.

Historical Context and Discovery

While a singular, definitive "discovery" paper for (3-Bromopropyl)trimethylammonium bromide is not readily identifiable in the historical literature, its synthesis is a logical extension of the well-established chemistry of quaternary ammonium salts. The foundational work on these

compounds dates back to the early 20th century, with significant advancements in their synthesis and understanding of their properties occurring throughout the decades. The straightforward synthesis of (3-Bromopropyl)trimethylammonium bromide involves the reaction of 1,3-dibromopropane with trimethylamine, a classic example of the Menshutkin reaction, which describes the alkylation of a tertiary amine with an alkyl halide.

The earliest comprehensive documentation of its synthesis and characterization appears in various patents and chemical literature from the mid to late 20th century, often in the context of creating new polymers or surfactants. For instance, a 1984 article in the Journal of the Chemical Society, Perkin Transactions 2 and a later patent (US9452425) describe synthetic routes to this compound, highlighting its utility as a chemical intermediate.

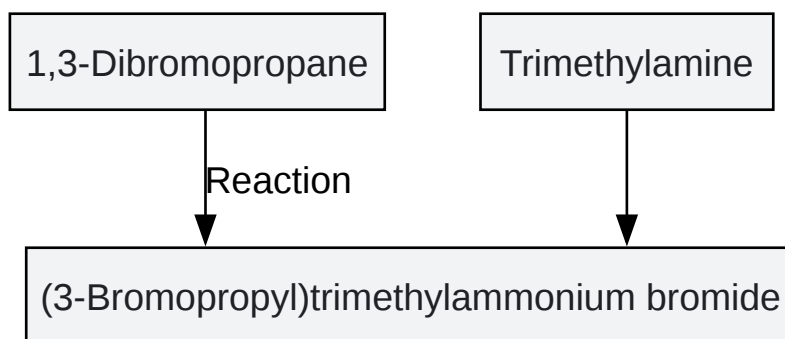
Physicochemical Properties

(3-Bromopropyl)trimethylammonium bromide is typically a white to off-white crystalline solid. Its key physicochemical properties are summarized in the table below, compiled from various chemical suppliers and databases.

Property	Value	Reference
CAS Number	3779-42-8	[1]
Molecular Formula	C ₆ H ₁₅ Br ₂ N	[2]
Molecular Weight	261.00 g/mol	[2]
Melting Point	210 °C (decomposes)	[1]
Appearance	White to light yellow or light orange powder/crystal	[2]
Purity	>96.0% to >98%	[2]
Solubility	Slightly soluble in DMSO and methanol.	[3]
IUPAC Name	3-bromopropyl(trimethyl)azanium ;bromide	[3]
InChI Key	NNZGNZHUGJAKKT-UHFFFAOYSA-M	
SMILES	C--INVALID-LINK--(C)CCBr.[Br-]	

Synthesis of (3-Bromopropyl)trimethylammonium bromide

The primary method for synthesizing (3-Bromopropyl)trimethylammonium bromide is through the nucleophilic substitution reaction between 1,3-dibromopropane and trimethylamine.



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Synthesis of (3-Bromopropyl)trimethylammonium bromide.

Experimental Protocol: Synthesis from 1,3-Dibromopropane and Trimethylamine

The following is a representative experimental protocol adapted from established chemical synthesis principles.

Materials:

- 1,3-Dibromopropane
- Trimethylamine (gas or solution in a suitable solvent like ethanol)
- A suitable solvent (e.g., acetonitrile, ethanol, or acetone)
- Round-bottom flask
- Condenser
- Stirring apparatus
- Heating mantle or oil bath

Procedure:

- In a round-bottom flask equipped with a condenser and a magnetic stirrer, dissolve 1,3-dibromopropane in a suitable solvent.

- Cool the solution in an ice bath.
- Slowly bubble trimethylamine gas through the solution or add a solution of trimethylamine dropwise with vigorous stirring. An excess of trimethylamine is typically used to drive the reaction to completion and minimize the formation of byproducts.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, cool the mixture to room temperature. The product, being a salt, will often precipitate out of the solution.
- Collect the solid product by filtration.
- Wash the collected solid with a cold, non-polar solvent (e.g., diethyl ether) to remove any unreacted 1,3-dibromopropane.
- Dry the product under vacuum to yield (3-Bromopropyl)trimethylammonium bromide.

Characterization:

The identity and purity of the synthesized compound can be confirmed using standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and melting point determination.

Key Applications

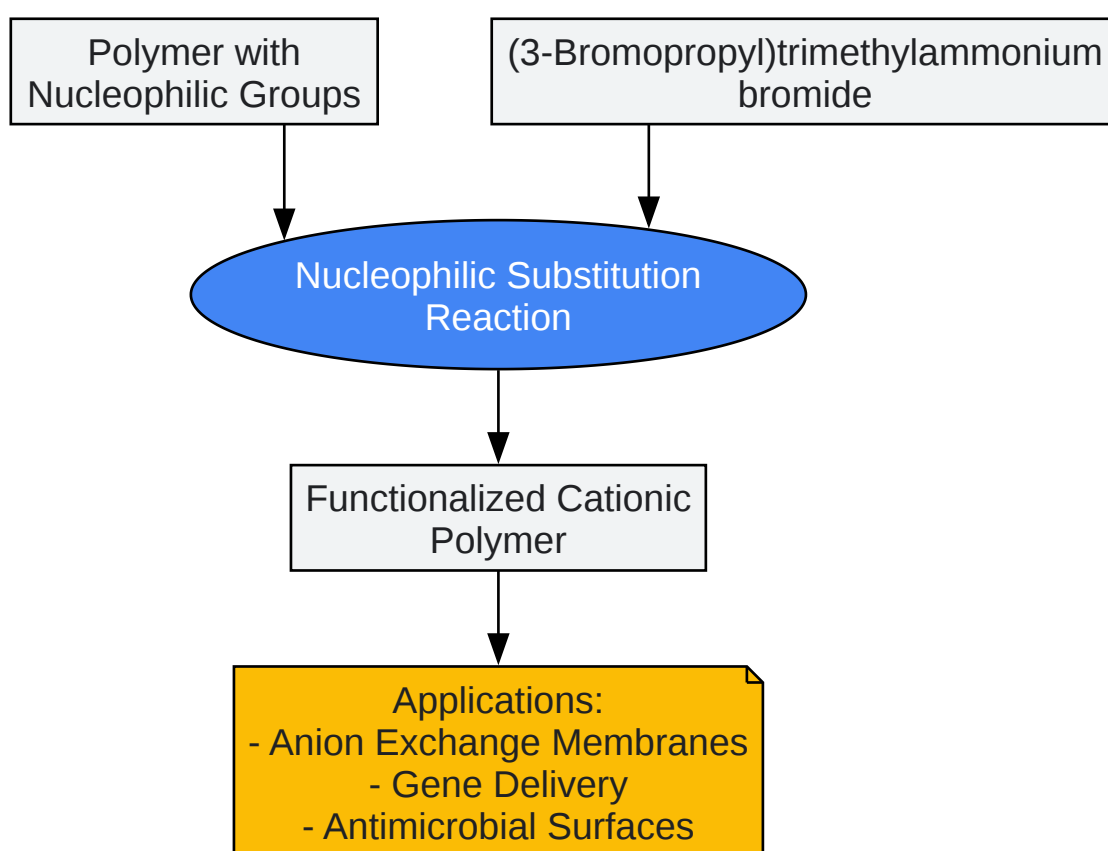
The utility of (3-Bromopropyl)trimethylammonium bromide stems from its ability to act as a versatile alkylating agent to introduce a quaternary ammonium group. This has been widely exploited in polymer chemistry and surfactant synthesis.

Functionalization of Polymers

A significant application of (3-Bromopropyl)trimethylammonium bromide is in the post-polymerization modification of polymers. Polymers containing nucleophilic functional groups (e.g., amines, hydroxyls, or carboxylates) can be reacted with this reagent to introduce pendant

quatarnary ammonium chains. This modification imparts cationic properties to the polymer, which can be beneficial for applications such as:

- Anion exchange membranes: The positively charged groups facilitate the transport of anions.
- Gene delivery vectors: The cationic polymer can form complexes with negatively charged DNA or RNA, aiding in their delivery into cells.
- Antimicrobial surfaces: Quaternary ammonium groups are known for their antimicrobial activity.



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Workflow for Polymer Functionalization.

Synthesis of Novel Surfactants

(3-Bromopropyl)trimethylammonium bromide is also a key precursor in the synthesis of novel surfactants, particularly bolaamphiphiles and gemini surfactants. By reacting it with long-chain

amines or other hydrophobic moieties, surfactants with unique architectures and properties can be created. For example, reaction with a long-chain alkyltrimethylamine results in a dicationic (gemini) surfactant. These specialized surfactants can exhibit superior surface activity and self-assembly behavior compared to conventional single-chain surfactants.

Experimental Protocol: Synthesis of a Divalent Surfactant

The following is a representative protocol for the synthesis of a divalent (gemini) surfactant, N,N'-(propane-1,3-diyl)bis(N,N-dimethyl-N-hexadecylammonium) dibromide, using (3-Bromopropyl)trimethylammonium bromide as an intermediate building block (though the direct reaction with a long-chain tertiary amine is also possible). A more common approach is the direct reaction of 1,3-dibromopropane with a long-chain tertiary amine. However, for illustrative purposes of using a pre-quaternized building block, a hypothetical two-step synthesis is outlined. A more direct and common synthesis involves reacting a long-chain tertiary amine with 1,3-dibromopropane.

Materials:

- Hexadecyldimethylamine
- (3-Bromopropyl)trimethylammonium bromide
- A polar aprotic solvent (e.g., N,N-dimethylformamide (DMF) or acetonitrile)
- Round-bottom flask
- Condenser
- Stirring apparatus
- Heating mantle or oil bath

Procedure:

- In a round-bottom flask, dissolve hexadecyldimethylamine in the chosen solvent.

- Add an equimolar amount of (3-Bromopropyl)trimethylammonium bromide to the solution.
- Heat the reaction mixture with stirring at an elevated temperature (e.g., 80-100 °C) for several hours to overnight.
- Monitor the reaction progress by TLC.
- After the reaction is complete, cool the mixture to room temperature.
- The product may precipitate upon cooling or can be precipitated by the addition of a non-polar solvent like diethyl ether.
- Collect the solid product by filtration and wash with a non-polar solvent.
- Dry the product under vacuum.

Conclusion

(3-Bromopropyl)trimethylammonium bromide is a valuable and versatile chemical intermediate with significant applications in materials science and colloid chemistry. Its straightforward synthesis and bifunctional nature allow for the efficient introduction of quaternary ammonium moieties into a wide range of molecules. The continued exploration of new polymers and surfactants will undoubtedly ensure that (3-Bromopropyl)trimethylammonium bromide remains a relevant and important building block for researchers and drug development professionals.

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References

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